

Navigating the Safe Handling of Allyl Methallyl Ether: A Comprehensive Guide

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Compound of Interest

Compound Name: Allyl methallyl ether

Cat. No.: B078089

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For Immediate Reference: This document provides crucial safety and logistical information for the handling and disposal of **Allyl Methallyl Ether**. It is intended for researchers, scientists, and drug development professionals.

Allyl methallyl ether is a flammable and potentially reactive chemical that demands careful handling to ensure laboratory safety. This guide outlines the essential personal protective equipment (PPE), operational procedures, and disposal plans to minimize risks associated with its use.



*Disclaimer: Specific safety data for **Allyl methallyl ether** (CAS 14289-96-4) is not readily available. The following recommendations are based on the safety profiles of structurally similar compounds, such as allyl ethyl ether, allyl methyl ether, and diallyl ether. It is imperative to treat **Allyl methallyl ether** with the same level of caution as these related substances.*

Essential Safety and Handling Procedures

1. Personal Protective Equipment (PPE): A multi-layered approach to personal protection is critical.

- Eye and Face Protection: Always wear chemical safety goggles and a face shield to protect against splashes.[1][2]
- Hand Protection: Use chemically resistant gloves, such as nitrile or neoprene rubber.[1] Inspect gloves for any signs of degradation or perforation before each use.
- Skin and Body Protection: Wear a flame-retardant lab coat and additional protective clothing as necessary to prevent skin contact. In case of potential significant exposure, a full chemical-resistant suit may be required.
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood.[3][4] If ventilation is inadequate or in the event of a spill, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[3]

2. Operational Plan: A systematic approach to handling ensures a safer laboratory environment.

- Receiving and Storage:
 - Upon receipt, inspect containers for damage or leaks.
 - Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[3][4]
 - Keep containers tightly closed and grounded.[1][3]
 - Allyl ethers are known to form explosive peroxides over time, especially when exposed to air and light.[4][5] Therefore, containers should be dated upon opening and tested for peroxides periodically.
 - Store separately from oxidizing agents and strong acids.[4][5]
- Handling and Use:
 - All work with **Allyl methallyl ether** should be conducted in a chemical fume hood.
 - Use non-sparking tools and explosion-proof equipment.[3][4]
 - Ground and bond all containers and transfer equipment to prevent static discharge.[3][4]

- Avoid inhalation of vapors and direct contact with skin and eyes.[1][3]
- Do not eat, drink, or smoke in areas where this chemical is handled.[3][5]

3. Disposal Plan: Proper disposal is crucial to prevent environmental contamination and ensure safety.

- Waste Generation: All materials contaminated with **Allyl methallyl ether**, including unused product, absorbent materials from spills, and contaminated PPE, should be considered hazardous waste.[6]
- Waste Collection:
 - Collect waste in clearly labeled, sealed containers.
 - Do not mix with other waste streams.[1]
- Disposal:
 - Dispose of hazardous waste through a licensed disposal company, following all local, state, and federal regulations.[1][6]
 - Empty containers may still contain hazardous residues and should be treated as hazardous waste.[6]

Quantitative Data Summary

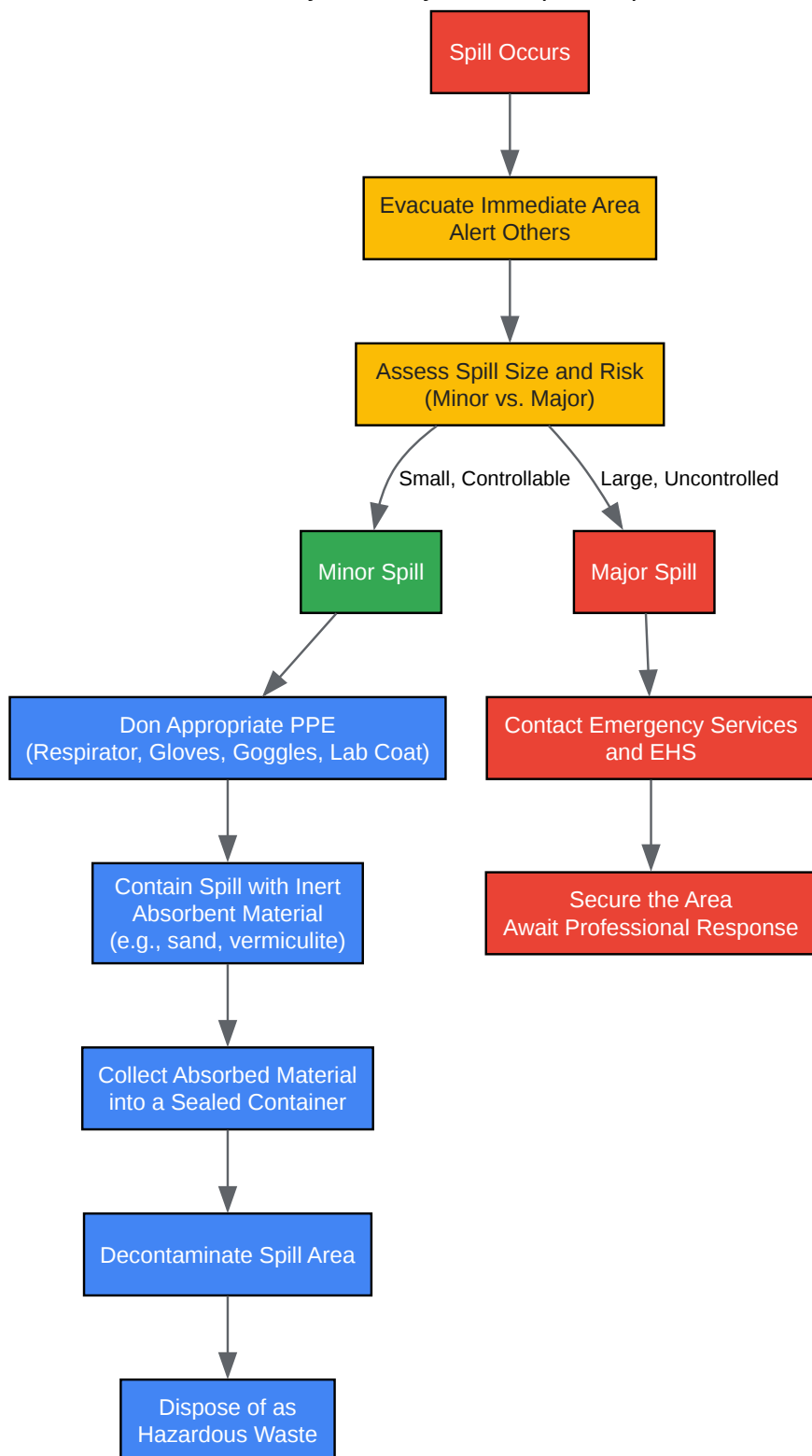
The following table summarizes key quantitative data for **Allyl methallyl ether** and related compounds. Data for **Allyl methallyl ether** is limited, and therefore, properties of similar molecules are provided for context.

Property	Allyl Methallyl Ether	Allyl Methyl Ether	Diallyl Ether
CAS Number	14289-96-4	627-40-7	557-40-4
Molecular Formula	C ₇ H ₁₂ O	C ₄ H ₈ O	C ₆ H ₁₀ O
Molecular Weight	112.17 g/mol [7]	72.11 g/mol [2]	98.14 g/mol
Boiling Point	122.3 °C at 760 mmHg[7]	42-43 °C at 760 mmHg[2]	94-95 °C
Flash Point	13.6 °C[7]	< -28.9 °C (closed cup)[2]	14 °C
Density	0.798 g/cm ³ [7]	0.768 g/mL at 25 °C[2]	0.803 g/mL at 25 °C
Vapor Pressure	16.9 mmHg at 25°C[7]		

Emergency Spill Response Workflow

In the event of a spill, a clear and immediate response is essential to contain the situation and prevent exposure.

Workflow for Allyl Methallyl Ether Spill Response

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